

4-Butoxy-3-methoxybenzaldehyde IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Butoxy-3-methoxybenzaldehyde

Cat. No.: B1271677

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A Technical Guide to 4-Butoxy-3-methoxybenzaldehyde

This technical guide provides a comprehensive overview of **4-Butoxy-3-methoxybenzaldehyde**, a vanillin derivative with potential applications in various scientific fields. The document details its chemical identity, physicochemical properties, a representative synthesis protocol, and a visual representation of the synthetic workflow, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity

The nomenclature and various identifiers for **4-Butoxy-3-methoxybenzaldehyde** are crucial for accurate documentation and research.

IUPAC Name: **4-butoxy-3-methoxybenzaldehyde**[\[1\]](#)

Synonyms:

- Vanillin butyl ether
- 3-methoxy-4-butoxybenzaldehyde
- 4-Butoxy-3-methoxy-benzaldehyde

- Benzaldehyde, 4-butoxy-3-methoxy-
- 4-butyloxy-3-methoxybenzaldehyde
- CAS Number: 51301-87-2[1]

Physicochemical Properties

A summary of the key quantitative data for **4-Butoxy-3-methoxybenzaldehyde** is presented in the table below. These properties are essential for experimental design, including solubility and reactivity considerations.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₃	PubChem[1]
Molecular Weight	208.25 g/mol	PubChem[1]
Appearance	Liquid (predicted)	Sigma-Aldrich
XLogP3	2.5	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	208.109944368 Da	PubChem[1]
Monoisotopic Mass	208.109944368 Da	PubChem[1]

Experimental Protocol: Synthesis of 4-Butoxy-3-methoxybenzaldehyde

The following is a representative experimental protocol for the synthesis of **4-Butoxy-3-methoxybenzaldehyde** via Williamson ether synthesis, adapted from a method used for a similar vanillin derivative.[2]

Objective: To synthesize **4-Butoxy-3-methoxybenzaldehyde** from vanillin and 1-bromobutane.

Materials:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- 1-Bromobutane
- Potassium carbonate (K_2CO_3), anhydrous
- Butan-2-one (methyl ethyl ketone, MEK)
- Diethyl ether
- Dichloromethane
- Deionized water
- Magnesium sulfate ($MgSO_4$), anhydrous

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates and chamber
- Standard laboratory glassware

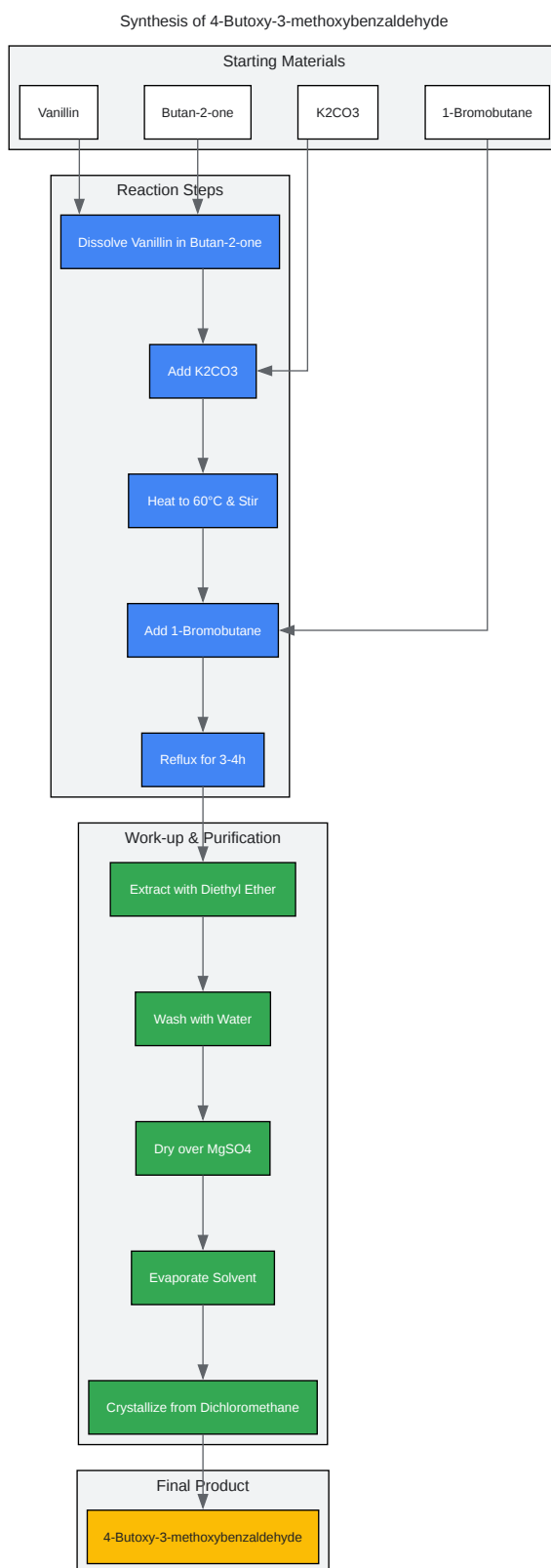
Procedure:

- Reaction Setup: In a round-bottom flask, dissolve vanillin (1.0 equivalent) in butan-2-one.
- Addition of Base: Add anhydrous potassium carbonate (1.0 equivalent) to the solution.

- Initial Stirring: Heat the mixture to 60°C and stir for 30 minutes.
- Addition of Alkyl Halide: Add 1-bromobutane (1.0 equivalent) to the reaction mixture.
- Reflux: Increase the temperature to reflux and maintain for 3-4 hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
- Extraction: Extract the product into diethyl ether. Wash the organic layer with deionized water.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure using a rotary evaporator.
- Crystallization: Crystallize the resulting crude product from dichloromethane to obtain pure **4-Butoxy-3-methoxybenzaldehyde**.

Synthesis Workflow Diagram

The logical flow of the synthesis protocol is illustrated in the following diagram.



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Caption: Workflow for the synthesis of **4-Butoxy-3-methoxybenzaldehyde**.

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References

- 1. 4-Butoxy-3-methoxybenzaldehyde | C₁₂H₁₆O₃ | CID 2063822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Hexyloxy-3-methoxybenzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
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